Application Notes and Protocols for BI-853520 Western Blot Analysis

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*BI-853520*
Cat. No.:	*B1574572*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for analyzing the effects of **BI-853520**, a potent and selective inhibitor of Focal Adhesion Kinase (FAK), using Western blot analysis. The protocol is intended for professionals in research and drug development to assess the compound's on-target activity and downstream signaling effects.

Introduction

BI-853520 is an ATP-competitive inhibitor of FAK, a non-receptor tyrosine kinase that plays a crucial role in cell adhesion, migration, proliferation, and survival.[1] FAK is often overexpressed in various cancers, making it a compelling target for cancer therapy.[2] **BI-853520** specifically inhibits the autophosphorylation of FAK at tyrosine 397 (Y397), a critical step in activating downstream signaling pathways, including the PI3K/AKT/mTOR pathway.[2][3] This inhibition has been demonstrated to suppress tumor growth and metastasis.[3][4] Western blot analysis is a fundamental technique to verify the efficacy of **BI-853520** by measuring the levels of phosphorylated FAK (p-FAK) and downstream signaling proteins.

Quantitative Data Summary

© 2026 BenchChem. All rights reserved.

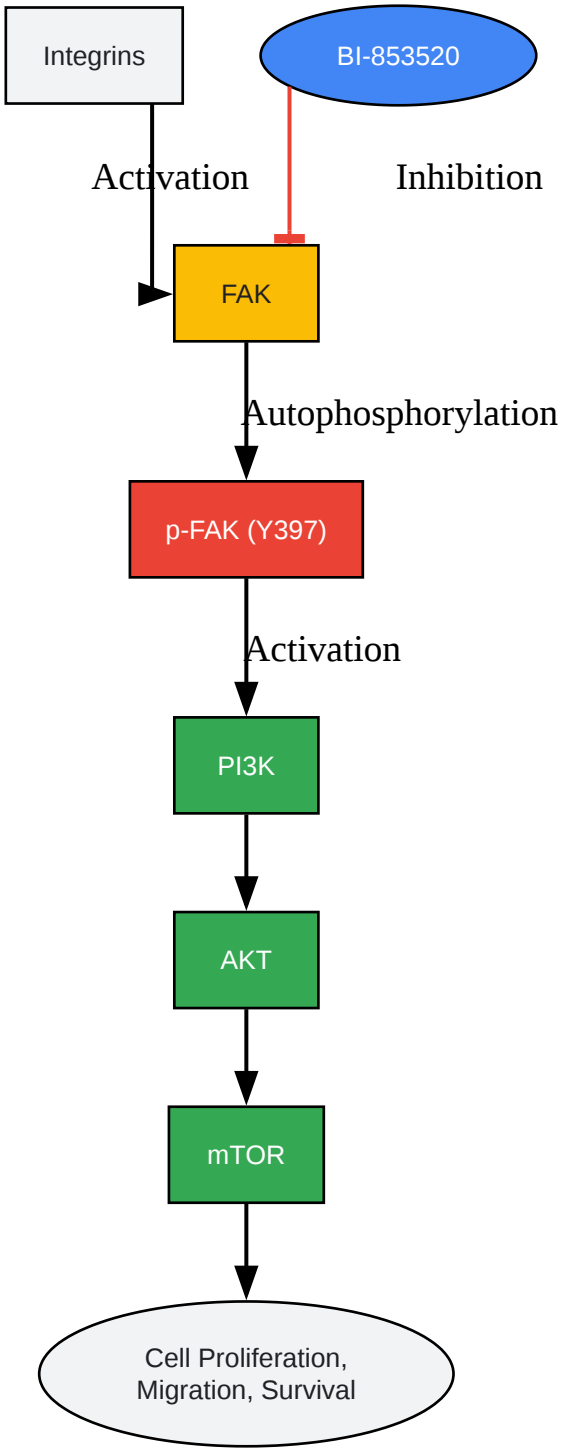
The following table summarizes the quantitative data on the effect of **BI-853520** on FAK phosphorylation from various studies.

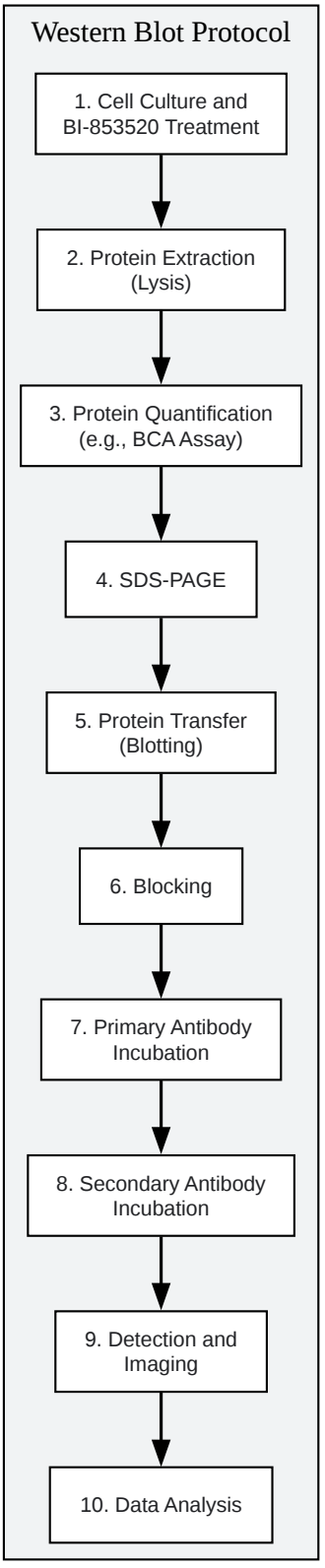
Cell Line	Treatment Concentration (μM)	Treatment Duration	Effect on p-FAK (Y397)	Reference
PC-3 (Prostate Carcinoma)	0.001 (IC50)	Not Specified	50% inhibition of autophosphorylation	[1]
SKOV3 & OVCAR3 (Ovarian Cancer)	0.1 - 10	12 hours	Dose-dependent decrease (from <10% to >90% inhibition)	[3]
4T1 (Murine Breast Cancer)	0.1 - 10	24 hours	Significant dose-dependent reduction	[5]
Py2T & Py2T-LT (Murine Breast Cancer)	1 - 10	24 hours	Significant dose-dependent reduction	[5]
Malignant Pleural Mesothelioma Cell Lines	1	Various	Efficient inhibition of phosphorylation	[6]

Signaling Pathway

BI-853520 inhibits FAK, a key regulator of cell signaling. The diagram below illustrates the FAK signaling pathway and the point of inhibition by **BI-853520**.

© 2026 BenchChem. All rights reserved.





Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. BI-853520 |FAK and PTK2 kinase inhibitor | 1227948-82-4 | InvivoChem [invivochem.com]
- 2. Focal adhesion kinase inhibitor BI 853520 inhibits cell proliferation, migration and EMT process through PI3K/AKT/mTOR signaling pathway in ovarian cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Focal adhesion kinase inhibitor BI 853520 inhibits cell proliferation, migration and EMT process through PI3K/AKT/mTOR signaling pathway in ovarian cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 4. boris-portal.unibe.ch [boris-portal.unibe.ch]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for BI-853520 Western Blot Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1574572/docs#application-notes-and-protocols-for-bi-853520-western-blot-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.